storage conditions for 4-Chloro-3-methylphenyl acetate samples

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Compound of Interest

Compound Name:	*4-Chloro-3-methylphenyl acetate*
Cat. No.:	*B7882369*

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An In-Depth Application Note on the Handling, Storage, and Stability of **4-Chloro-3-methylphenyl Acetate**

Chemical Rationale & Mechanistic Basis for Stability

4-Chloro-3-methylphenyl acetate (CAS No. 54963-43-8), also known as p-chlorocresol acetate, is an aromatic ester frequently utilized as a synthetic intermediate, a reference standard in analytical chemistry, and a protected phenol derivative in pharmaceutical development [1][2].

To design an optimal storage protocol, one must first understand the compound's intrinsic chemical reactivity. The ester bond is formed via the acetylation of 4-chloro-3-methylphenol [3][4]. Because the aromatic ring contains an electron-withdrawing chlorine atom, the resulting phenoxide leaving group is resonance- and inductively stabilized. This makes the carbonyl carbon of the ester highly electrophilic and exceptionally susceptible to nucleophilic acyl substitution.

Consequently, while the compound is relatively stable under neutral or mildly acidic conditions, it undergoes rapid hydrolysis in the presence of moisture and alkaline catalysts, reverting to acetic acid and p-chlorocresol [3]. Furthermore, dissolving this compound in protic solvents

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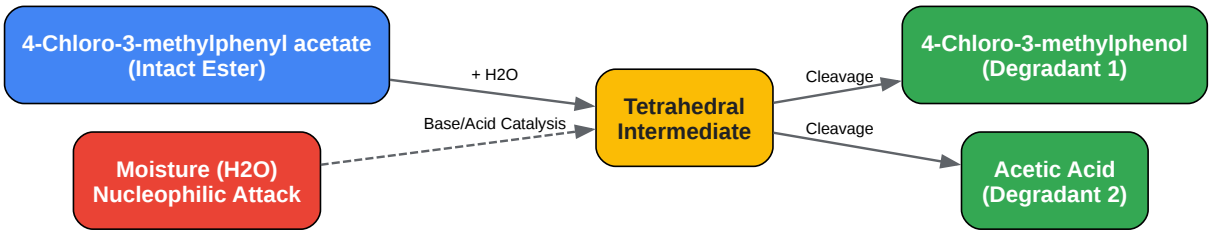
(e.g., methanol, ethanol) for prolonged periods will induce transesterification. Therefore, the core causality behind all storage recommendations for this compound is the absolute exclusion of nucleophiles (water, alcohols) and the minimization of thermal kinetic energy.



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Hydrolytic degradation pathway of **4-Chloro-3-methylphenyl acetate**.

Quantitative Physicochemical & Storage Data

To prevent degradation, environmental controls must be strictly maintained. Table 1 summarizes the compound's physical properties, while Table 2 provides a field-proven matrix for sample storage across different timelines and states.

Table 1: Physicochemical Properties & Stability Profile

Parameter	Specification / Characteristic
CAS Number	54963-43-8 [1]
Molecular Formula	C9H9ClO2
Molecular Weight	184.62 g/mol [1][2]
Appearance	Colorless to pale yellow liquid/solid (temperature dependent)
Moisture Sensitivity	High (Labile to hydrolysis)
Chemical Incompatibilities	Strong bases, strong acids, strong oxidizing agents, protic solvents

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Table 2: Recommended Storage Matrix

Storage State	Duration	Recommended Temp	Container / Atmosphere	Rationale
Neat (Bulk)	Short-term (< 30 days)	15°C to 25°C	Amber glass, Desiccated	Ambient thermal energy is insufficient for spontaneous degradation if strictly dry[2].
Neat (Standard)	Long-term (> 30 days)	2°C to 8°C	Amber glass, Argon-purged	Lowering temperature reduces collision frequency; Argon displaces atmospheric moisture.
In-Solution (Aprotic)	Variable	-20°C	PTFE-lined cap	Solvents like DCM or EtOAc prevent transesterification; freezing halts kinetics.
In-Solution (Protic)	< 24 hours	4°C	Tightly sealed	Alcohols (MeOH/EtOH) will cause transesterification. Prepare fresh immediately before use.

Experimental Protocols: Self-Validating Systems

A robust protocol does not merely dictate steps; it incorporates internal checks to validate the integrity of the sample. The following workflows ensure that **4-Chloro-3-methylphenyl acetate**

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remains intact from receipt to experimental application.

Protocol A: Anhydrous Aliquoting and Long-Term Storage Preparation

Objective: To divide bulk material into single-use aliquots, preventing repeated freeze-thaw cycles and continuous exposure to atmospheric moisture.

- Equilibration: Upon removing the bulk sample from cold storage (2-8°C), allow the sealed container to equilibrate to room temperature in a desiccator for at least 2 hours. Causality: Opening a cold vial in ambient air immediately condenses atmospheric moisture into the sample, initiating hydrolysis.
- Environmental Control: Transfer the bulk container and pre-dried amber glass vials (oven-dried at 120°C for 4 hours, cooled in a desiccator) into a glovebox or a localized dry-zone purged with nitrogen.
- Aliquoting: Dispense the required mass/volume into the amber vials.
- Inert Gas Backfilling: If a glovebox is unavailable, use a Schlenk line or a low-flow Argon balloon to gently purge the headspace of each vial for 10–15 seconds. Argon is heavier than air and effectively blankets the ester.
- Sealing: Cap immediately with PTFE-lined septa. Store at 2-8°C.

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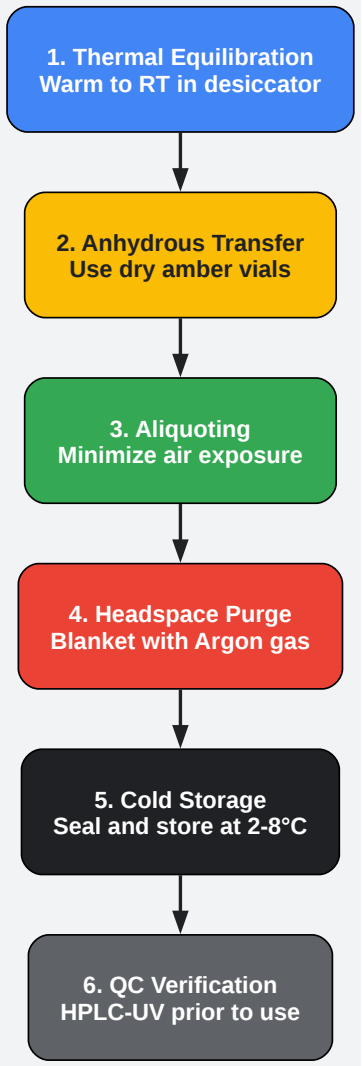

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Standard operating procedure for the aliquoting and storage of bulk ester samples.

Protocol B: Self-Validating Stability Assay (HPLC-UV)

Objective: To verify the structural integrity of the stored sample prior to critical downstream applications by quantifying the absence of the p-chlorocresol degradant.

- Sample Preparation: Dissolve a 1 mg aliquot of the stored **4-Chloro-3-methylphenyl acetate** in 1 mL of anhydrous Acetonitrile (HPLC grade). Do not use methanol.
- Chromatographic Conditions:
  - Column: C18 Reverse Phase (e.g., 150 x 4.6 mm, 5 µm).

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- Mobile Phase: Isocratic 60:40 Acetonitrile : Water (containing 0.1% Trifluoroacetic acid to maintain the protonated state of any formed phenol).
- Flow Rate: 1.0 mL/min.
- Detection: UV absorbance at 280 nm (optimal for aromatic ring detection).

- Data Interpretation (The Validation Step):
  - Inject a known reference standard of p-chlorocresol (the primary degradant). Note its retention time (

).
  - Inject the sample. The intact ester will elute significantly later (

) than the phenol due to its higher lipophilicity (lack of a free hydroxyl group).
  - Causality Check: If a peak appears at

    in your sample chromatogram, the storage seal was compromised, and hydrolysis has occurred. The area-under-the-curve (AUC) ratio of

    to

    provides the exact percentage of degradation.

References

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